

An In-depth Technical Guide to the Spectroscopic Data of Axitinib Impurity C

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Axitinib Impurity c

Cat. No.: B15815622

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Disclaimer: Specific, experimentally-derived quantitative spectroscopic data for **Axitinib Impurity C** is not publicly available. The data presented in this guide is hypothesized based on the known chemical structure of the impurity and established principles of NMR and MS spectroscopy for its constituent functional groups.

Axitinib Impurity C, identified as 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide, is a known process-related impurity and potential degradation product of the tyrosine kinase inhibitor, Axitinib.^{[1][2][3]} Its effective identification and characterization are crucial for ensuring the quality, safety, and efficacy of the active pharmaceutical ingredient (API). This guide provides a detailed overview of its expected spectroscopic data and the methodologies for its analysis.

Chemical Structure and Properties

- IUPAC Name: 2-((1H-indazol-6-yl)sulfinyl)-N-methylbenzamide^{[1][2][4]}
- CAS Number: 1959572-97-4^{[1][2][4]}
- Molecular Formula: C₁₅H₁₃N₃O₂S^[4]

- Molecular Weight: 299.35 g/mol [4]

Predicted Spectroscopic Data

The following tables summarize the predicted Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) data for **Axitinib Impurity C**. These predictions are based on the analysis of its structural components: an indazole ring, an N-methylbenzamide moiety, and a sulfoxide linker.

Table 1: Predicted ^1H NMR Spectroscopic Data (500 MHz, DMSO- d_6)

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~13.1	br s	1H	Indazole N-H
~8.1	s	1H	Indazole H-3
~7.8-7.9	m	2H	Aromatic H
~7.5-7.6	m	3H	Aromatic H
~7.3-7.4	m	2H	Aromatic H
~2.8	d	3H	N-CH ₃

Table 2: Predicted ^{13}C NMR Spectroscopic Data (125 MHz, DMSO- d_6)

Chemical Shift (δ) ppm	Assignment
~168	C=O (amide)
~140-150	Aromatic C
~135	Aromatic C
~130-133	Aromatic C
~120-128	Aromatic C
~110-115	Aromatic C
~26	N-CH ₃

Table 3: Predicted Mass Spectrometry Data

m/z	Interpretation
300.08	[M+H] ⁺ (Monoisotopic mass: 299.07)
284.08	[M+H-O] ⁺
252.06	[M+H-O-S] ⁺ or [M+H-SO] ⁺
147.04	[C ₈ H ₆ NO] ⁺
135.06	[C ₇ H ₇ N ₂ S] ⁺
118.06	[C ₇ H ₆ N ₂] ⁺

Experimental Protocols

The following are detailed methodologies for the key experiments that would be cited for the spectroscopic analysis of **Axitinib Impurity C**.

1. High-Performance Liquid Chromatography (HPLC) for Purity Determination

- Instrumentation: A standard HPLC system equipped with a PDA detector.
- Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 μ m).

- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., 0.1% orthophosphoric acid) and an organic solvent (e.g., methanol or acetonitrile).
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at an appropriate wavelength, typically around 235 nm.^{[5][6]}
- Injection Volume: 10 µL.
- Column Temperature: 30 °C.

2. Liquid Chromatography-Mass Spectrometry (LC-MS) for Identification and Fragmentation Analysis

- Instrumentation: An HPLC system coupled to a mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Conditions: Similar to the HPLC method described above.
- Ionization Mode: ESI in positive ion mode is generally effective for this class of compounds.
- MS Parameters (Typical):
 - Capillary Voltage: 4000 V
 - Fragmentation Voltage: 150 V
 - Nebulizing Gas Pressure: 55 psi
 - Drying Gas (Nitrogen) Flow Rate: 12 L/min
 - Drying Gas Temperature: 350 °C
- Data Acquisition: Full scan mode (e.g., m/z 50-1700) for identification and product ion scan mode for fragmentation analysis.

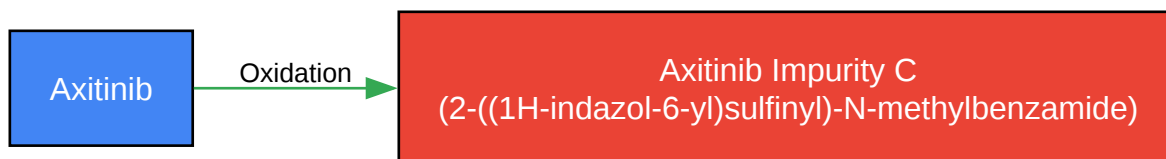
3. Nuclear Magnetic Resonance (NMR) Spectroscopy for Structural Elucidation

- Instrumentation: A high-field NMR spectrometer (e.g., 500 MHz or higher).

- Sample Preparation: Dissolution of the sample in a deuterated solvent (e.g., DMSO-d₆ or CDCl₃).
- Experiments:
 - ¹H NMR for proton environment analysis.
 - ¹³C NMR for carbon skeleton determination.
 - 2D NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) to establish connectivity and finalize the structure.

Visualizations

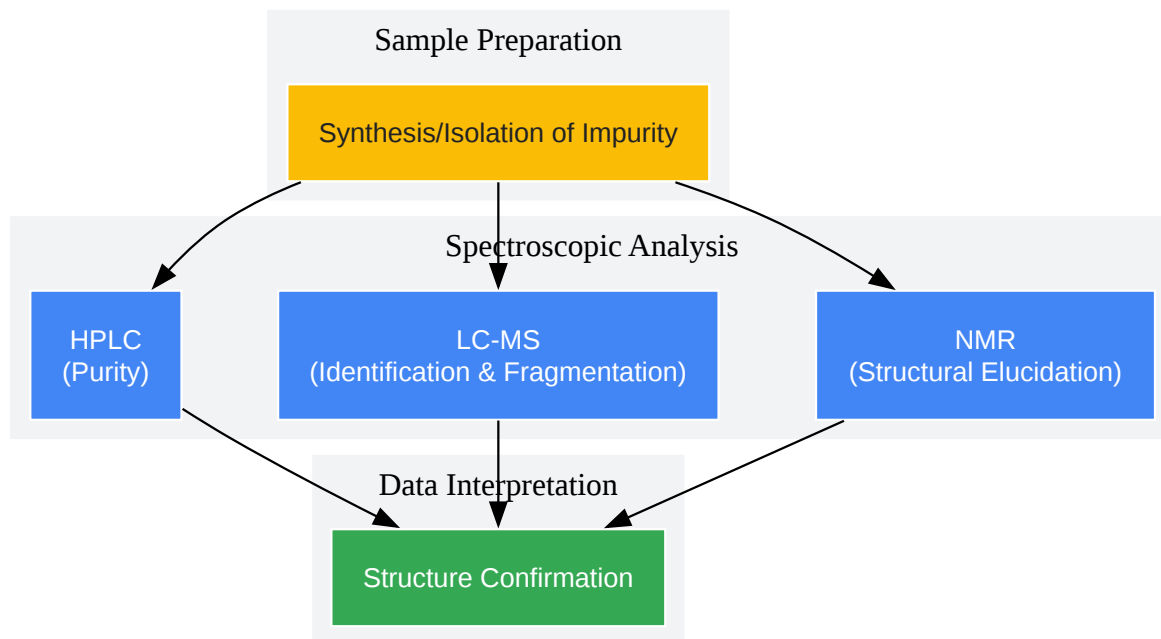
Logical Relationship between Axitinib and **Axitinib Impurity C**



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Caption: Formation of **Axitinib Impurity C** from Axitinib via oxidation.

General Experimental Workflow for Impurity Characterization



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